

# H-Phe-Leu-NH<sub>2</sub>·HBr binding affinity validation studies

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## Compound Focus: H-Phe-Leu-NH<sub>2</sub>·HBr

CAS No.: 108321-16-0

Cat. No.: S1489102

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## Chemical Information of H-Phe-Leu-NH<sub>2</sub>·HBr

The table below summarizes the available fundamental data for H-Phe-Leu-NH<sub>2</sub>·HBr, which is a dipeptide [1] [2].

Property	Details
CAS Number	108321-16-0 [1] [2]
Chemical Name	H-Phe-Leu-NH <sub>2</sub> ·HBr; L-Phenylalanyl-L-leucinamide hydrobromide; Phe-Leu Amide hydrobromide [1] [2]
Molecular Formula	C <sub>15</sub> H <sub>24</sub> BrN <sub>3</sub> O <sub>2</sub> [1] [2]
Molecular Weight	358.27 g/mol [1] [2]
Purity	Typically 95% to 97% (from suppliers) [1]

## Research Context and Suggested Approach

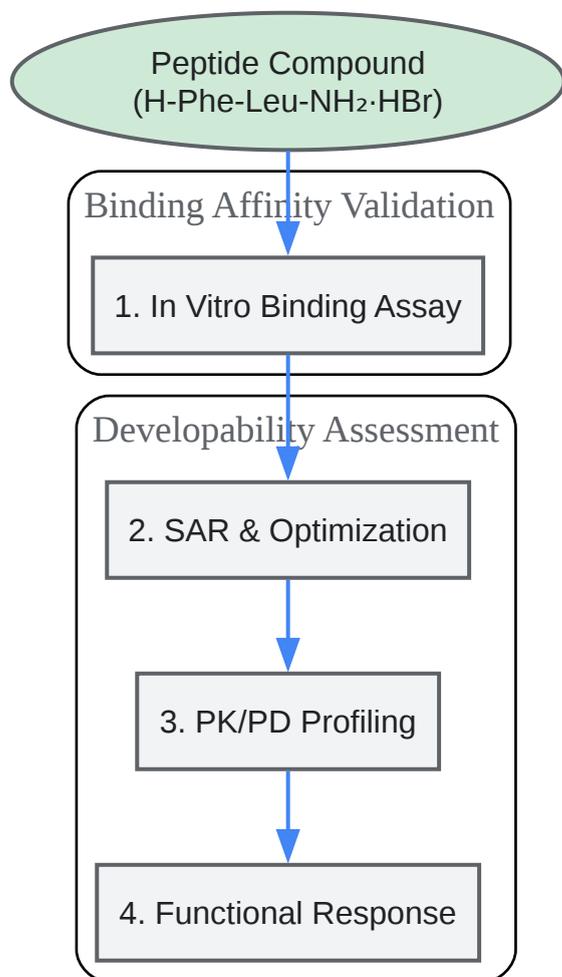
While direct data is unavailable, one research paper provides context on structurally related compounds. A study on **constrained H-Phe-Phe-NH<sub>2</sub> analogues** reported improved attributes [3]. Although this focuses on a different dipeptide, it illustrates the type of research relevant to this class of compounds.

To find the specific data you're looking for, I suggest the following approaches:

- **Refine Your Search:** Use specialized scientific databases like PubMed and Scopus with targeted keywords such as "Phe-Leu dipeptide biological activity," "peptide affinity assay," or "substance P 1-7 binding site."
- **Investigate the Lead Compound:** Explore literature on the parent dipeptide **H-Phe-Phe-NH<sub>2</sub>**, which was identified as a high-affinity ligand for the substance P 1-7 binding site, to understand potential research directions [3].

## Experimental Workflow for Affinity Studies

Based on standard practices in the field [3], the general workflow for validating the binding affinity and properties of a peptide compound typically involves several key stages. The following diagram outlines this common logical workflow.



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## References

1. - H - PHE - LEU CAS#: 108321-16-0 NH 2 HBR [chemicalbook.com]
2. - H - PHE - LEU · NH | CAS#:108321-16-0 | Chemsr 2 HBR [chemsrc.com]
3. Constrained H-Phe-Phe-NH<sub>2</sub> analogues with high affinity ... [pubmed.ncbi.nlm.nih.gov]

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